

Lantanilic Acid: A Comprehensive Technical Review of its Discovery, Properties, and Bioactivities

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Compound of Interest

Compound Name: *Lantanilic acid*

Cat. No.: *B1494964*

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Abstract

Lantanilic acid, a naturally occurring pentacyclic triterpenoid isolated from the invasive plant species *Lantana camara*, has emerged as a molecule of significant interest in the field of natural product chemistry and drug discovery. This technical guide provides an in-depth overview of the discovery and historical background of **lantanilic acid**, alongside a compilation of its reported biological activities. Detailed experimental protocols for its isolation and purification are provided, and quantitative data from various bioassays are systematically presented in tabular format. Furthermore, this document elucidates the potential mechanisms of action of **lantanilic acid** through signaling pathway and experimental workflow diagrams, offering a valuable resource for researchers exploring its therapeutic potential.

Discovery and Historical Background

Lantanilic acid is a prominent member of the vast family of phytochemicals found in *Lantana camara*, a flowering shrub of the Verbenaceae family.^[1] While the plant has a long history of use in traditional medicine for treating a variety of ailments including cancer, skin diseases, and infections, the scientific investigation into its chemical constituents is a more recent endeavor.

^[2]

The initial isolation and characterization of **lantanic acid** can be traced back to the pioneering work of Siddiqui et al. in 1995, who identified it as a novel pentacyclic triterpenoid from the aerial parts of the plant.[3] This discovery was a significant contribution to the understanding of the complex phytochemistry of *Lantana camara*, which is known to produce a diverse array of secondary metabolites, including other triterpenoids, flavonoids, and essential oils.[1][4][5] Subsequent studies by various research groups have further confirmed the presence of **lantanic acid** in different parts of the plant and have focused on elucidating its biological activities.[6] The continued interest in **lantanic acid** and other compounds from *Lantana camara* is driven by the search for new therapeutic agents from natural sources.[7][8]

Physicochemical Properties

Lantanic acid is classified as an oleanane-type triterpene.[9] A comprehensive summary of its key physicochemical properties is provided in the table below.

Property	Value
Molecular Formula	C ₃₅ H ₅₂ O ₆
Molecular Weight	568.79 g/mol
Appearance	White amorphous powder
Melting Point	306–307 °C
Key Spectroscopic Features	¹ H-NMR and ¹³ C-NMR data are available in the literature for structural confirmation.

Experimental Protocols

Isolation and Purification of Lantanic Acid from *Lantana camara*

The following protocol is a generalized procedure based on methodologies reported in the scientific literature. Researchers may need to optimize certain parameters based on the specific plant material and available equipment.

Objective: To isolate and purify **lantanic acid** from the dried leaves of *Lantana camara*.

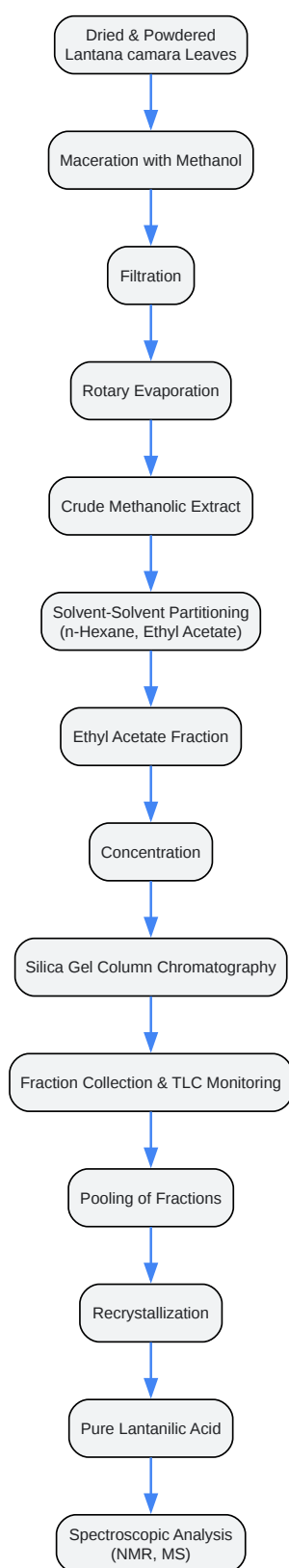
Materials and Reagents:

- Dried and powdered leaves of Lantana camara
- Methanol (analytical grade)
- n-Hexane (analytical grade)
- Ethyl acetate (analytical grade)
- Silica gel (60-120 mesh) for column chromatography
- Pre-coated silica gel TLC plates (GF₂₅₄)
- Rotary evaporator
- Chromatography column
- Standard laboratory glassware

Procedure:

- Extraction:
 - Macerate the dried and powdered leaves of Lantana camara in methanol at room temperature for 72 hours.
 - Filter the extract and concentrate it under reduced pressure using a rotary evaporator to obtain a crude methanolic extract.
 - Suspend the crude extract in water and partition successively with n-hexane and ethyl acetate.
 - Collect the ethyl acetate fraction, which is typically enriched with triterpenoids.
- Chromatographic Separation:
 - Subject the concentrated ethyl acetate fraction to column chromatography on a silica gel column.

- Elute the column with a gradient of n-hexane and ethyl acetate, starting with 100% n-hexane and gradually increasing the polarity by adding ethyl acetate.
- Collect fractions of the eluate and monitor them by Thin Layer Chromatography (TLC).
- Visualize the spots on the TLC plates under UV light or by spraying with a suitable reagent (e.g., ceric sulfate spray followed by heating).
- Purification and Identification:
 - Pool the fractions containing the compound of interest (based on TLC analysis) and concentrate them.
 - Recrystallize the residue from a suitable solvent system (e.g., methanol/chloroform) to obtain pure **lantanic acid**.
 - Confirm the identity and purity of the isolated compound using spectroscopic techniques such as ^1H -NMR, ^{13}C -NMR, and Mass Spectrometry, and by comparison with published data.



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Figure 1: Experimental workflow for the isolation of **lantanilic acid**.

Biological Activities and Quantitative Data

Lantanilic acid has been reported to exhibit a range of biological activities. The following tables summarize the quantitative data from various studies.

Nematicidal Activity

Compound	Concentration	Target Organism	Mortality (%)	Reference
Lantanilic acid	0.5%	Meloidogyne incognita	98	[6] [10]
Camaric acid	0.5%	Meloidogyne incognita	95	[6] [10]
Oleanolic acid	0.5%	Meloidogyne incognita	70	[6] [10]
Furadan (control)	0.5%	Meloidogyne incognita	100	[6] [10]

Antimicrobial Activity

Antibacterial Activity (Zone of Inhibition in mm)

Compound	Concentration (µg/mL)	S. aureus	E. coli	P. aeruginosa	S. epidermis	Reference
Lantanilic acid	500	1.7	Inactive	Inactive	Inactive	[11]

Antifungal Activity (Zone of Inhibition in mm)

Compound	Concentration (µg/mL)	C. albicans	Reference
Lantanilic acid	500	9.3	[11]
Lantanilic acid	250	8.3	[11]
Lantanilic acid	125	4.6	[11]

Cytotoxic Activity

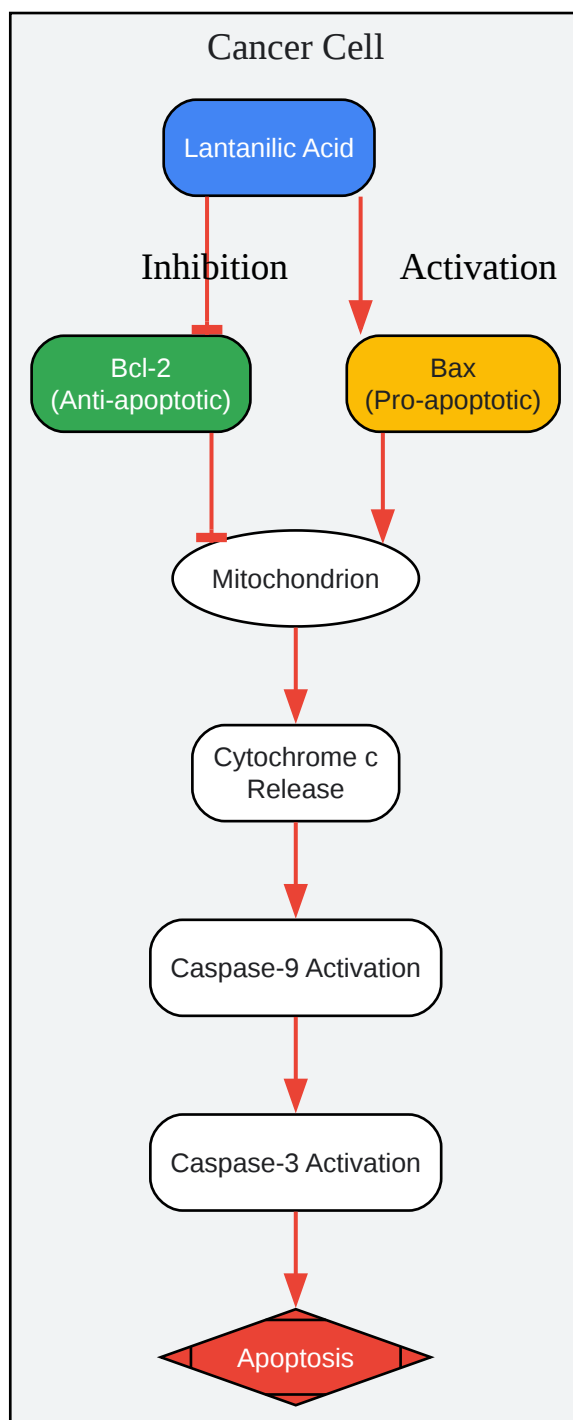
Compound	Cell Line	IC ₅₀ (µg/mL)	Reference
Lantanilic acid	Brine shrimp larvae (BSLT)	27.9	[11]
Lantadene B	MCF-7 (Breast cancer)	112.2	[12]

Mechanism of Action

The precise molecular mechanisms underlying the biological activities of **lantanic acid** are still under investigation. However, based on studies of related pentacyclic triterpenoids, some potential pathways can be proposed.

The antimicrobial activity of terpenoids is often attributed to their lipophilic nature, which allows them to disrupt the integrity of microbial cell membranes.[11] This can lead to increased membrane permeability, leakage of intracellular components, and ultimately, cell death.

In the context of anticancer activity, pentacyclic triterpenoids have been shown to induce apoptosis (programmed cell death) in cancer cells.[13] This process is often initiated through the intrinsic or mitochondrial pathway. It is hypothesized that **lantanic acid** may modulate the expression of key regulatory proteins in the Bcl-2 family, such as decreasing the levels of the anti-apoptotic protein Bcl-2 and increasing the levels of the pro-apoptotic protein Bax.[14] This shift in the Bax/Bcl-2 ratio can lead to the release of cytochrome c from the mitochondria, which in turn activates a cascade of caspases (e.g., caspase-9 and caspase-3), the executioner enzymes of apoptosis.[12]



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Figure 2: Proposed apoptotic signaling pathway of **lantanic acid**.

Conclusion and Future Directions

Lantanilic acid, a pentacyclic triterpenoid from *Lantana camara*, has demonstrated a spectrum of promising biological activities, including nematicidal, antimicrobial, and cytotoxic effects. This technical guide has provided a comprehensive overview of its discovery, methods for its isolation, and a summary of its bioactivities. The proposed mechanisms of action, centered on cell membrane disruption and induction of apoptosis, offer a foundation for further mechanistic studies.

Future research should focus on several key areas:

- **Elucidation of Molecular Targets:** Identifying the specific protein targets of **lantaniilic acid** will be crucial for a deeper understanding of its mechanism of action.
- **In Vivo Efficacy and Safety:** While in vitro studies are promising, in vivo studies are necessary to evaluate the therapeutic potential and toxicological profile of **lantaniilic acid** in animal models.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis of **lantaniilic acid** analogs and subsequent bioactivity screening could lead to the development of more potent and selective therapeutic agents.
- **Synergistic Studies:** Investigating the potential synergistic effects of **lantaniilic acid** with existing drugs could open new avenues for combination therapies.

The continued exploration of **lantaniilic acid** holds significant promise for the development of new drugs for a variety of diseases.

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